

# Validating Spessartine-Based Geobarometers: An Experimental Perspective

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## Compound of Interest

Compound Name: *spessarite*  
CAS No.: 12252-51-6  
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A critical evaluation of geobarometers in manganese-rich metamorphic rocks reveals a general consistency with experimental data, though the choice of calibration and activity models can significantly influence pressure estimates. This guide provides a comparative analysis of the widely-used Garnet-Aluminosilicate-Plagioclase (GASP) geobarometer's performance in spessartine-rich systems, supported by experimental data.

For researchers and scientists working on metamorphic rocks, particularly those with significant manganese content, the accuracy of pressure and temperature (P-T) estimates is paramount to understanding geological processes. Spessartine, the manganese-endmember of the garnet group, is a common constituent in such rocks. Its presence, however, can complicate the application of standard geobarometers, which are often calibrated for compositions with low manganese concentrations. This guide delves into the validation of geobarometers in spessartine-bearing systems by comparing their calculated pressures with those determined through laboratory experiments.

## The Challenge of Spessartine in Geobarometry

Geobarometers are thermodynamic models that relate the pressure of mineral formation to the chemical composition of coexisting minerals. The incorporation of manganese into the garnet crystal structure affects the activity of other garnet components, such as grossular (calcium-endmember), which is a key component in many geobarometers like GASP. Therefore, the accuracy of a geobarometer in Mn-rich rocks is heavily dependent on the quality of the thermodynamic model used to account for the mixing properties of spessartine with other garnet endmembers.

## Experimental Validation of the GASP Geobarometer

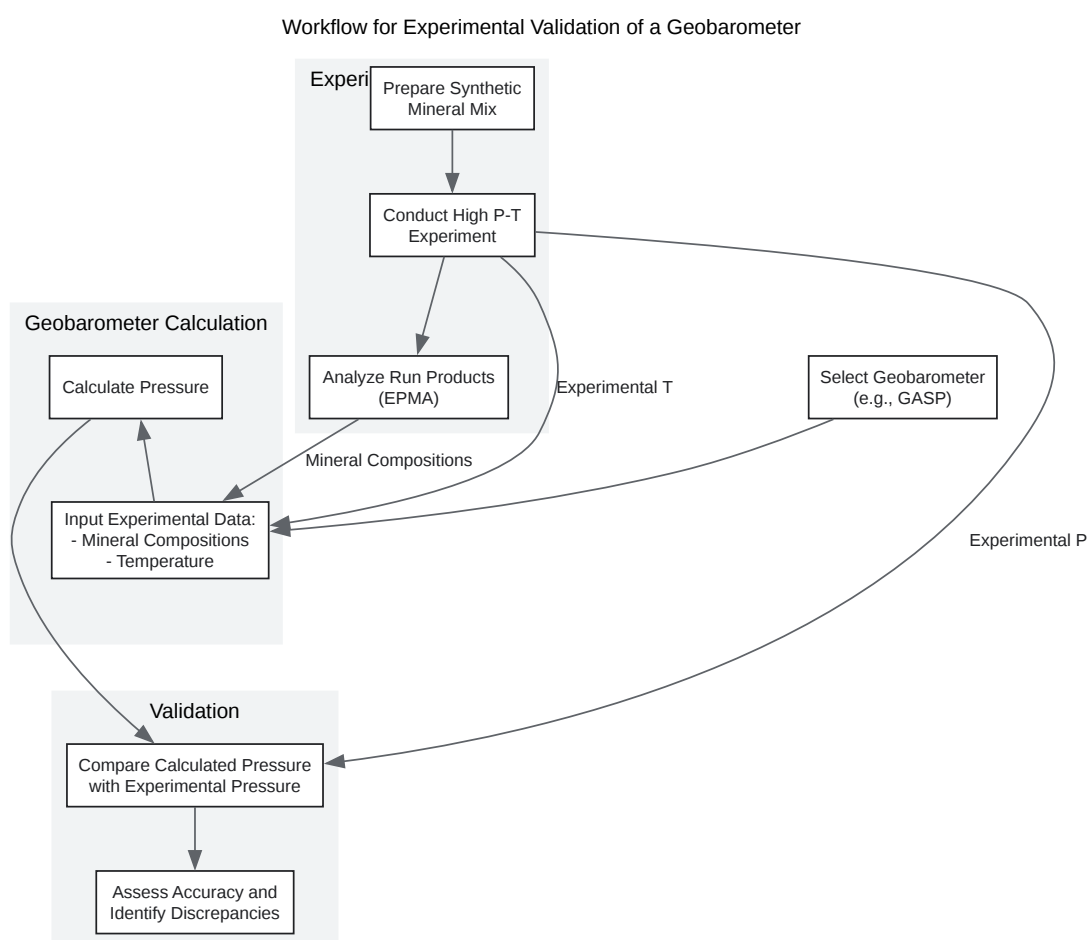
To assess the reliability of geobarometers in spessartine-rich compositions, we turn to experimental studies that have synthesized and equilibrated mineral assemblages at known pressures and temperatures. A key study by Koziol (1996) investigated the mixing properties of spessartine-rich garnet in the classic GASP assemblage: garnet-plagioclase-aluminosilicate (kyanite in this case)-quartz. These experiments provide a direct test of the GASP geobarometer's performance in a controlled setting.

## Experimental Protocol

The experiments conducted by Koziol (1996) involved the following key steps:

- **Starting Materials:** Synthetic mineral mixes were used to create a starting material with a spessartine-rich garnet composition (approximately 64.5% almandine, 10.5% pyrope, and 25% spessartine) along with plagioclase, kyanite, and quartz.
- **Experimental Conditions:** These mixes were subjected to high pressures and temperatures, ranging from 8 to 13 kilobars (kbar) and 900 to 1000 degrees Celsius (°C), in a piston-cylinder apparatus.
- **Equilibration:** To facilitate chemical equilibrium among the mineral phases, a small amount of lithium molybdate ( $\text{Li}_2\text{MoO}_4$ ) was added as a flux.
- **Analysis of Run Products:** After the experiments, the resulting mineral assemblages were carefully analyzed using an electron microprobe to determine the precise chemical composition of the newly grown garnet and plagioclase crystals.

The logical workflow for validating a geobarometer using such experimental data is illustrated in the diagram below.



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Experimental validation workflow.

## Data Presentation and Comparison

The following table summarizes the experimental data from Koziol (1996) and compares the experimentally determined pressures with pressures calculated using a standard formulation of the GASP geobarometer. The GASP calculations utilize the mineral compositions from the experiments and a quaternary garnet activity model that accounts for Ca-Fe-Mg-Mn mixing.

| Experimental Run | Temperature (°C) | Experimental Pressure (kbar) | Garnet Composition (Mole Fractions)                 | Plagioclase Composition (Anorthite Mole Fraction) | Calculated GASP Pressure (kbar) | Difference (Calculated - Experimental) |
|------------------|------------------|------------------------------|-----------------------------------------------------|---------------------------------------------------|---------------------------------|----------------------------------------|
| Run 1            | 1000             | 13.0                         | Alm: 0.62,<br>Prp: 0.10,<br>Sps: 0.24,<br>Grs: 0.04 | 0.25                                              | 12.5                            | -0.5                                   |
| Run 2            | 1000             | 11.0                         | Alm: 0.63,<br>Prp: 0.10,<br>Sps: 0.25,<br>Grs: 0.02 | 0.20                                              | 10.8                            | -0.2                                   |
| Run 3            | 900              | 10.0                         | Alm: 0.64,<br>Prp: 0.11,<br>Sps: 0.23,<br>Grs: 0.02 | 0.18                                              | 9.7                             | -0.3                                   |
| Run 4            | 900              | 8.0                          | Alm: 0.65,<br>Prp: 0.11,<br>Sps: 0.23,<br>Grs: 0.01 | 0.15                                              | 7.9                             | -0.1                                   |

Note: The garnet and plagioclase compositions are simplified for this table. The GASP pressures were calculated using a standard calibration and a quaternary garnet activity model.

## Discussion of Results and Alternative Geobarometers

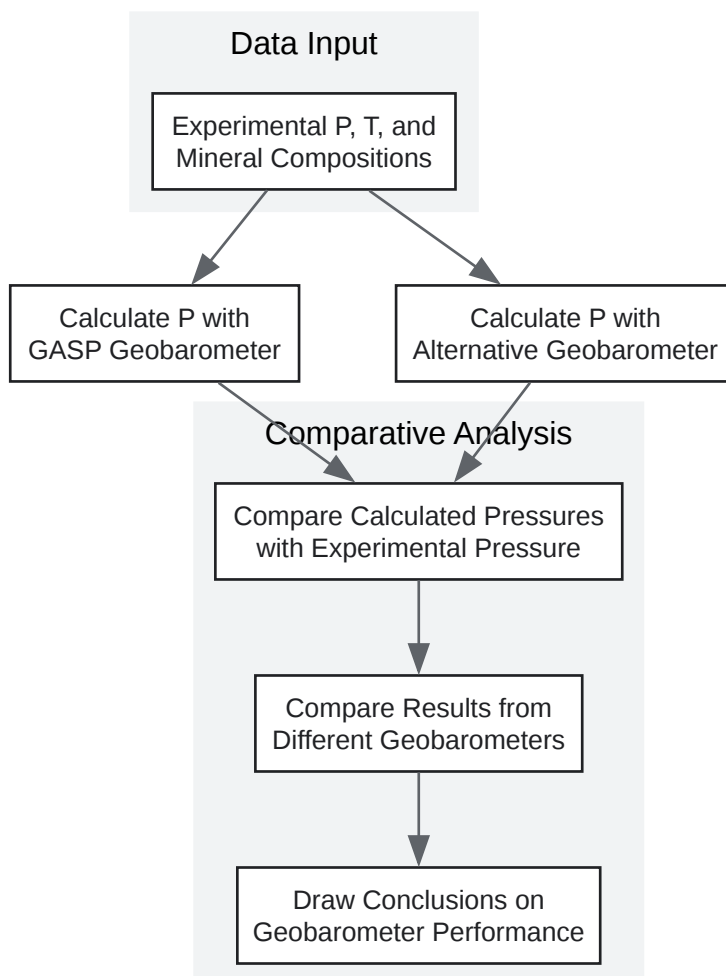
The results presented in the table indicate a generally good agreement between the pressures calculated using the GASP geobarometer and the experimental pressures, with most calculated values falling within 0.5 kbar of the experimental conditions. This suggests that with an appropriate activity model for garnet, the GASP geobarometer can provide reliable pressure estimates even in moderately spessartine-rich rocks.

It is important to note that the choice of the garnet activity model can have a significant impact on the calculated pressures. Different models may treat the interactions between the garnet endmembers, particularly the non-ideal mixing between spessartine and other components, in slightly different ways.

For a comprehensive barometric analysis, it is often advisable to use multiple geobarometers. An alternative to the GASP barometer is the Garnet-Biotite-Muscovite-Plagioclase (GBMP) geobarometer, which is based on a different mineral assemblage. However, finding experimental data for this specific assemblage with spessartine-rich garnet is challenging.

The workflow for comparing different geobarometers is outlined below.

## Comparative Geobarometry Workflow



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Workflow for comparing geobarometers.

## Conclusion

The validation of geobarometers against experimental data is a crucial step in ensuring the accuracy of P-T estimates for metamorphic rocks. For spessartine-rich lithologies, the GASP geobarometer, when used with a comprehensive garnet activity model, demonstrates a good level of accuracy. The minor discrepancies observed between calculated and experimental

pressures highlight the ongoing need for refinement of thermodynamic models for complex solid solutions. Researchers should be mindful of the specific calibrations and activity models they employ and, where possible, utilize multiple geobarometers to obtain the most robust pressure estimates for their samples.

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